

DPM-1001 Technical Support Center: Solubility and Formulation Guidance

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Compound of Interest

Compound Name: DPM-1001

Cat. No.: B607195

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and formulation of **DPM-1001**. The information is presented in a question-and-answer format to directly address common challenges and experimental needs.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **DPM-1001** in common laboratory solvents?

A1: **DPM-1001** is a lipophilic molecule with limited solubility in aqueous solutions. Its highest reported solubility is in dimethyl sulfoxide (DMSO). While specific quantitative data for other organic solvents like ethanol and methanol is not readily available in public literature, it is expected to have better solubility in water-miscible organic solvents than in aqueous buffers.

Q2: How should I prepare a stock solution of **DPM-1001**?

A2: It is recommended to prepare stock solutions of **DPM-1001** in high-purity, anhydrous DMSO.[1] Warming the solution to 60°C and using sonication can aid in dissolution for achieving high concentrations.[1] It is crucial to use newly opened or properly stored anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[1]

Q3: My **DPM-1001** precipitates when I dilute my DMSO stock solution into an aqueous buffer. What can I do?

A3: Precipitation upon dilution into aqueous media is a common issue for hydrophobic compounds like **DPM-1001**. This typically occurs when the concentration of the organic co-solvent (DMSO) becomes too low to maintain solubility in the final aqueous solution. To troubleshoot this, consider the following:

- Decrease the final concentration: The target concentration in your aqueous buffer may be above the solubility limit of **DPM-1001**.
- Use a different formulation approach: For in vivo or cell-based assays requiring low organic solvent concentrations, consider using a formulation with excipients that enhance solubility, such as those detailed in the formulation protocols below.
- Optimize the dilution process: Add the DMSO stock solution to the aqueous buffer slowly while vortexing or stirring to facilitate mixing and prevent localized high concentrations that can lead to precipitation.

Q4: What are the recommended storage conditions for **DPM-1001** and its stock solutions?

A4: **DPM-1001** powder should be stored in a dry, dark environment at -20°C for long-term storage (months to years) or at 0-4°C for short-term storage (days to weeks). **DPM-1001** stock solutions in DMSO should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.

[1] To minimize degradation, it is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Solubility Data

Solvent/Vehicle	Reported Solubility	Notes
Dimethyl sulfoxide (DMSO)	100 mg/mL	Ultrasonic and warming to 60°C can aid dissolution.[1]
Formulation 1: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5 mg/mL	For DPM-1001 base.[1]
Formulation 2: 10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 5 mg/mL	For DPM-1001 base.[1]
Formulation 3: 10% DMSO, 90% Corn Oil	≥ 5 mg/mL	For DPM-1001 base.[1]

In Vivo Formulation Protocols

Below are detailed protocols for preparing **DPM-1001** formulations suitable for in vivo experiments. These formulations are designed to maintain the solubility of the compound upon administration.

Protocol 1: Co-Solvent Formulation (for a final concentration of ≥ 5 mg/mL)

This formulation utilizes a combination of co-solvents and a surfactant to maintain **DPM-1001** in solution.

Materials:

- **DPM-1001**
- Dimethyl sulfoxide (DMSO), anhydrous
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% w/v NaCl in water)

Procedure:

- Prepare a concentrated stock solution of **DPM-1001** in DMSO. For example, to achieve a final formulation concentration of 5 mg/mL, a 50 mg/mL stock in DMSO can be prepared.
- To prepare 1 mL of the final formulation:
 - Add 100 μ L of the 50 mg/mL **DPM-1001**/DMSO stock solution to 400 μ L of PEG300.
 - Mix thoroughly until a homogenous solution is formed.
 - Add 50 μ L of Tween-80 to the mixture.
 - Mix again until the solution is clear.
 - Add 450 μ L of saline to bring the total volume to 1 mL.
 - Mix the final solution thoroughly before use.

Protocol 2: Cyclodextrin-Based Formulation (for a final concentration of ≥ 5 mg/mL)

This protocol uses a cyclodextrin to encapsulate the lipophilic **DPM-1001**, enhancing its aqueous solubility.

Materials:

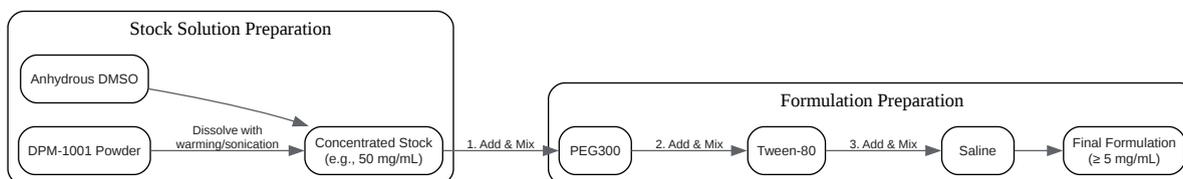
- **DPM-1001**
- Dimethyl sulfoxide (DMSO), anhydrous
- Sulfobutylether- β -cyclodextrin (SBE- β -CD)
- Saline (0.9% w/v NaCl in water)

Procedure:

- Prepare a 20% (w/v) SBE- β -CD solution in saline.

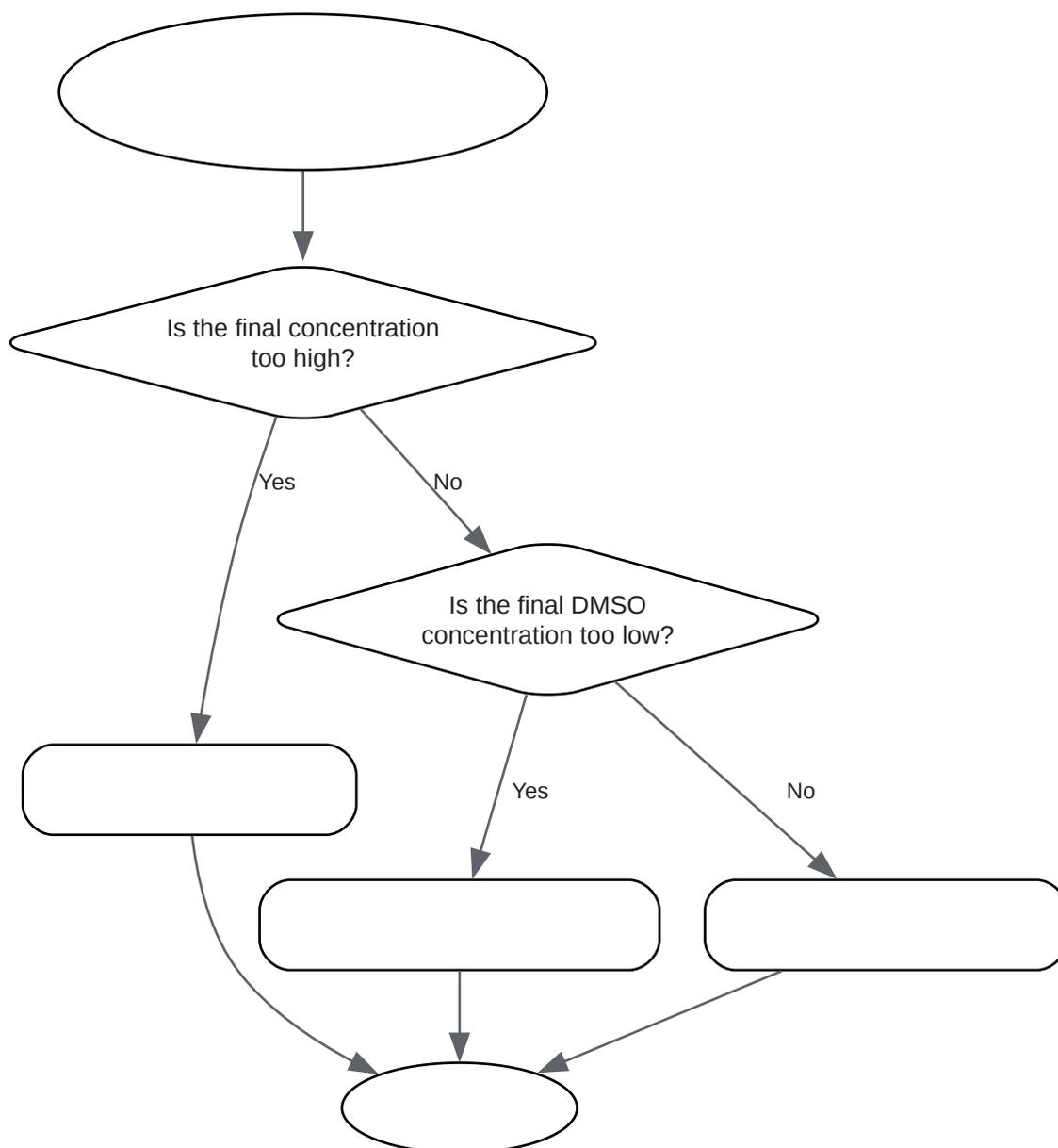
- Prepare a concentrated stock solution of **DPM-1001** in DMSO. For example, a 50 mg/mL stock solution.
- To prepare 1 mL of the final formulation:
 - Add 100 μ L of the 50 mg/mL **DPM-1001**/DMSO stock solution to 900 μ L of the 20% SBE- β -CD in saline.
 - Mix thoroughly until a clear solution is obtained.

Visual Guides



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Co-Solvent Formulation Workflow for **DPM-1001**.



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Troubleshooting Precipitation of **DPM-1001**.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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